

# understanding the chemical properties of DRP1i27 dihydrochloride

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## Compound of Interest

Compound Name: *DRP1i27 dihydrochloride*

Cat. No.: *B10857957*

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An In-Depth Technical Guide to the Chemical Properties and Applications of **DRP1i27 Dihydrochloride**

## Introduction

**DRP1i27 dihydrochloride** is a novel, potent, and specific small molecule inhibitor of the human Dynamin-related protein 1 (Drp1).<sup>[1][2][3]</sup> Drp1 is a large GTPase that acts as the primary regulator of mitochondrial fission, a crucial process for cellular health, metabolism, quality control, and apoptosis.<sup>[4][5]</sup> Dysregulated Drp1 activity and the resulting excessive mitochondrial fission are implicated in a variety of pathologies, making Drp1 a significant therapeutic target.<sup>[4][6]</sup> Unlike other inhibitors such as Mdivi-1, which has shown off-target effects and questionable specificity, DRP1i27 has been demonstrated to bind directly to human Drp1, offering a more reliable tool for research and drug development.<sup>[7][8]</sup> This guide provides a comprehensive overview of the chemical properties, mechanism of action, and experimental applications of DRP1i27.

## Chemical and Physical Properties

The following table summarizes the key physicochemical properties of DRP1i27 and its dihydrochloride salt. This data is essential for preparing stock solutions, formulating for in vivo studies, and understanding the compound's behavior in experimental settings.

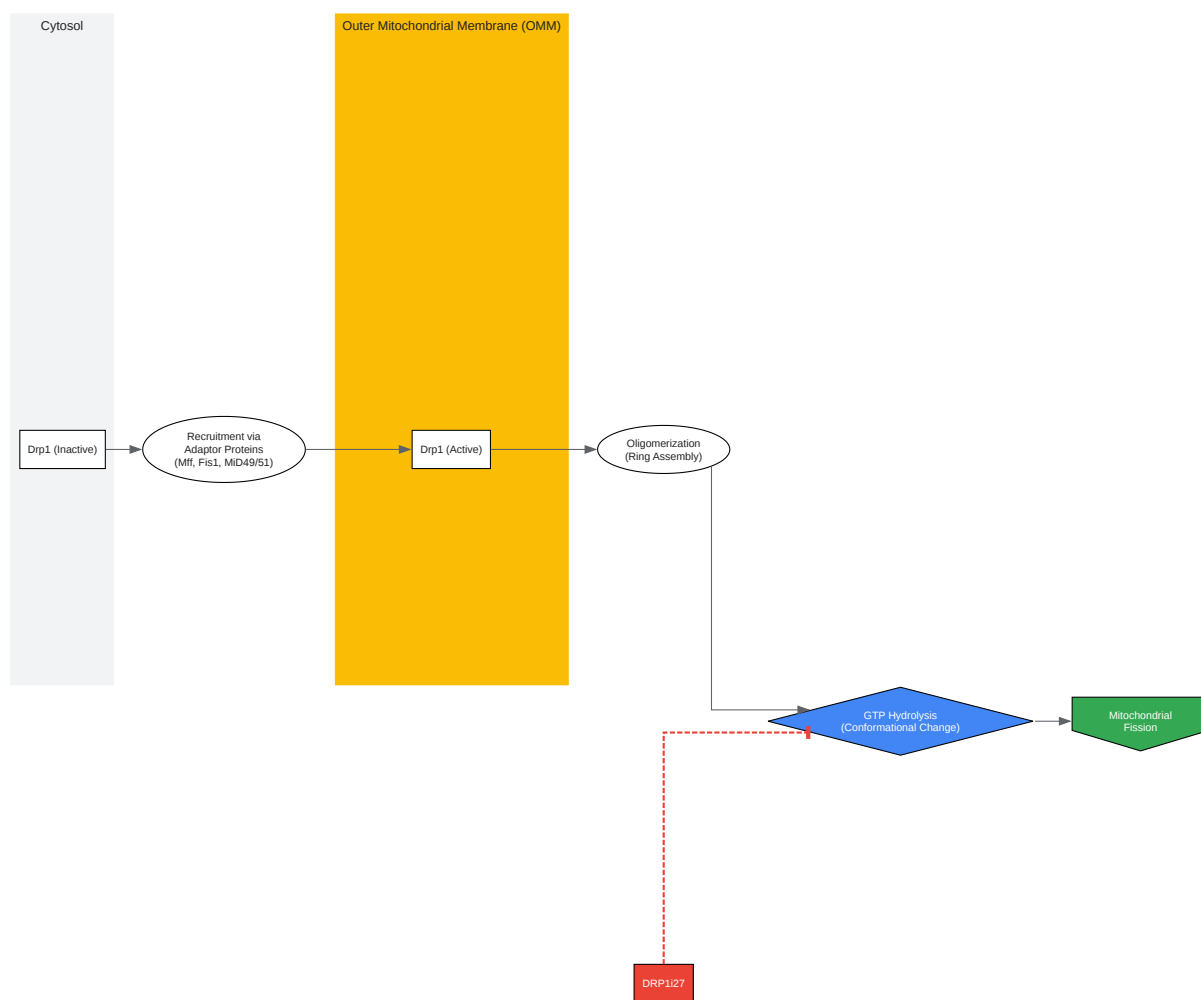
Parameter	Value	Reference(s)
Product Name	DRP1i27 dihydrochloride	[2][9]
CAS Number	1453028-33-5	[1]
Chemical Formula	C <sub>17</sub> H <sub>20</sub> Cl <sub>2</sub> N <sub>6</sub> O	[10] (Calculated)
Molecular Weight	399.29 g/mol	[10] (Calculated)
Purity	99.36%	[1]
Solubility	In DMSO: ≥ 2.5 mg/mL (6.82 mM)	[10]
Storage (Solid)	Store in a sealed, protected environment (e.g., under nitrogen), avoiding moisture and light.	[9]
Storage (Stock Solution)	-80°C for up to 6 months; -20°C for up to 1 month. Avoid repeated freeze-thaw cycles.	[2][10]
Appearance	Solid	[10]

## Mechanism of Action

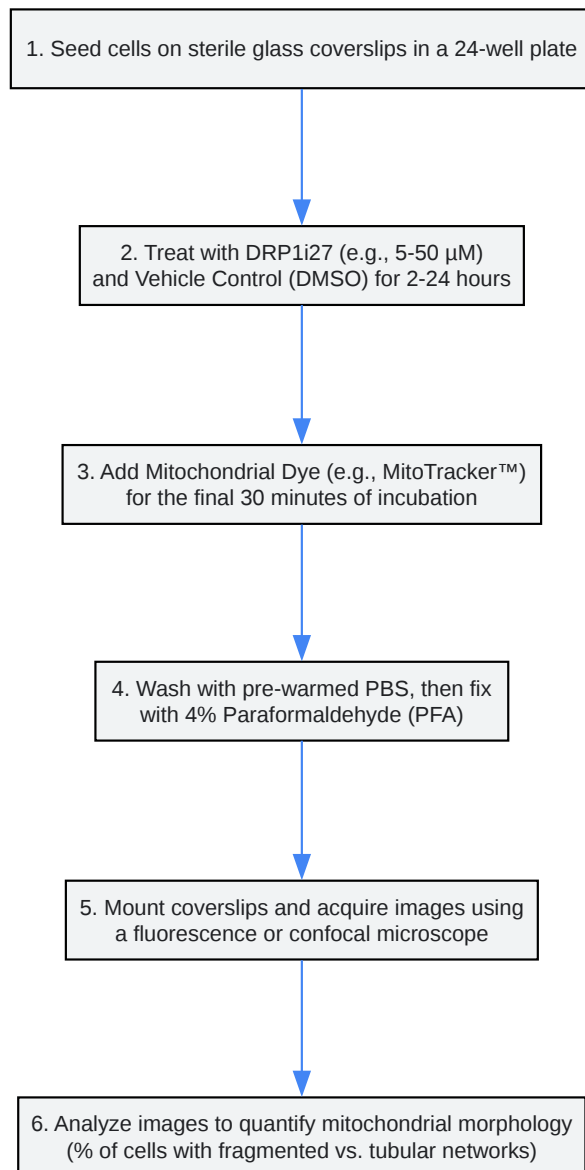
DRP1i27 functions as a direct inhibitor of Drp1's enzymatic activity.[4] It binds to the GTPase site of human Drp1, forming hydrogen bonds with key residues such as Gln34 and Asp218.[1][9] This binding action prevents the hydrolysis of GTP, a step that is essential for the conformational changes Drp1 must undergo to constrict and divide mitochondria.[4] By inhibiting this core function, DRP1i27 effectively blocks the process of mitochondrial fission, leading to an increase in elongated and interconnected mitochondrial networks within the cell.[1][4] This mechanism has been shown to be Drp1-dependent, as the compound has no effect on mitochondrial morphology in Drp1 knock-out cells.[7][8]

The binding affinity of DRP1i27 to human Drp1 isoform 3 has been quantified by multiple methods, yielding a dissociation constant (K<sub>D</sub>) of 190 μM as measured by Microscale Thermophoresis (MST) and 286 μM by Surface Plasmon Resonance (SPR).[1][7][9]

Drp1-Mediated Mitochondrial Fission and Inhibition by DRP1/27



## Experimental Workflow: Mitochondrial Morphology Assay



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